

(Triethylsilyl)acetylene: A Technical Guide to Its CAS Number and Safety Profile

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Compound of Interest

Compound Name: (Triethylsilyl)acetylene

Cat. No.: B162402

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the Chemical Abstracts Service (CAS) number and detailed safety data for **(Triethylsilyl)acetylene**. The following sections offer a structured overview of its chemical identity, hazard classifications, and safe handling procedures to ensure laboratory safety and proper use in research and development.

Chemical Identity

(Triethylsilyl)acetylene, also known as Ethynyltriethylsilane, is an organosilicon compound frequently utilized in organic synthesis. Its unique chemical properties make it a valuable reagent in the pharmaceutical and materials science industries.

Identifier	Value
Chemical Name	(Triethylsilyl)acetylene
Synonyms	Ethynyltriethylsilane
CAS Number	1777-03-3[1][2][3][4]
Molecular Formula	C ₈ H ₁₆ Si[2][3]
Molecular Weight	140.30 g/mol [1][2][3]
Appearance	Clear, colorless liquid[2][3]

Safety and Hazard Information

(Triethylsilyl)acetylene is classified as a hazardous substance, primarily due to its flammability and potential to cause irritation. Adherence to strict safety protocols is mandatory when handling this compound.

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following hazard statements for **(Triethylsilyl)acetylene**:

- H225: Highly flammable liquid and vapour.[3][5]
- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]

The signal word for this chemical is "Danger".[3][5]

Quantitative Safety Data

Parameter	Value
Flash Point	63 °F (17.2 °C)[3]
Boiling Point	136 °C[2][3]
Density	0.783 g/mL at 25 °C[3]
Refractive Index	n _{20/D} 1.433[2][3]

NFPA 704 Diamond:

- Health (Blue): 2
- Flammability (Red): 3
- Instability (Yellow): 0

- Special (White): -

(Source: ChemicalBook[3])

Experimental Protocols: Safe Handling and Storage

Proper handling and storage of **(Triethylsilyl)acetylene** are crucial to minimize risks in a laboratory setting. The following protocols are based on standard safety data sheets.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield.[6][7]
- Skin Protection: Use impervious gloves (e.g., nitrile rubber) and flame-retardant protective clothing.[6][7]
- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if exposure limits are exceeded or if irritation is experienced.[7]

Handling Procedures

- Work in a well-ventilated area, preferably under a chemical fume hood.[5][6][7]
- Keep away from heat, sparks, open flames, and other ignition sources.[5][7][8]
- Use non-sparking tools and explosion-proof equipment.[7][8]
- Ground and bond containers and receiving equipment to prevent static discharge.[6][7]
- Avoid breathing vapors or mist.[5][6]
- Wash hands thoroughly after handling.[5][6]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[3][5][7]
- Keep the container tightly closed.[5][6][7]

- Store in a flammables area.[3]
- Incompatible materials to avoid include strong oxidizing agents.[7]

Emergency Procedures

First Aid Measures

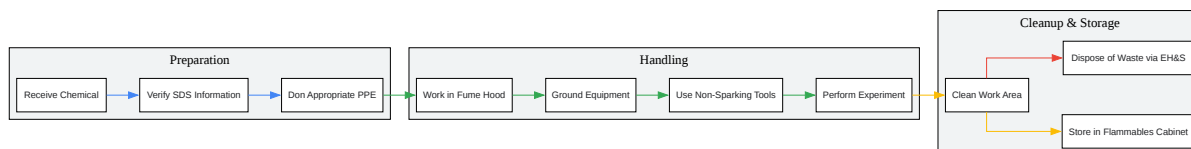
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[5]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove all contaminated clothing. Consult a physician.[5]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.[5][7]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Specific Hazards: Vapors can accumulate in low areas and may form explosive mixtures with air.[5]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.
[5]

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **(Triethylsilyl)acetylene** from receipt to disposal.



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Caption: Safe Handling Workflow for **(Triethylsilyl)acetylene**.

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